

Application Note: Preparation and Stability of Nortracheloside Solutions in DMSO

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Compound of Interest

Compound Name: *Notracheloside*

Cat. No.: *B591393*

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Abstract

This application note provides a detailed protocol for the preparation of **Notracheloside** solutions in dimethyl sulfoxide (DMSO). It includes data on solubility and stability under various storage conditions, intended to guide researchers in accurately preparing and storing this compound for in vitro and in vivo studies. The methodologies outlined are designed to ensure solution integrity and minimize degradation, thereby promoting reproducible experimental outcomes. Additionally, a summary of **Notracheloside**'s known biological activity is presented with a representative signaling pathway.

Introduction

Notracheloside is a lignan compound isolated from *Trachelospermum jasminoides* (Lindl.) Lem.[1][2][3]. It has garnered interest in the scientific community for its potential therapeutic properties, including anti-inflammatory effects. Accurate preparation and storage of **Notracheloside** solutions are critical for obtaining reliable and reproducible results in pharmacological and biological research. DMSO is a common solvent for dissolving a wide range of organic compounds for in vitro and in vivo studies due to its broad solvency and miscibility with aqueous media[4][5][6]. This document provides a standardized protocol for preparing **Notracheloside** solutions in DMSO and summarizes its stability under different storage conditions.

Materials and Reagents

- **Nortracheloside** powder (purity $\geq 98\%$)
- Anhydrous Dimethyl Sulfoxide (DMSO), $\geq 99.9\%$ purity
- Sterile, amber glass vials or polypropylene tubes
- Vortex mixer
- Ultrasonic bath
- Calibrated pipettes and sterile, filtered pipette tips
- Analytical balance

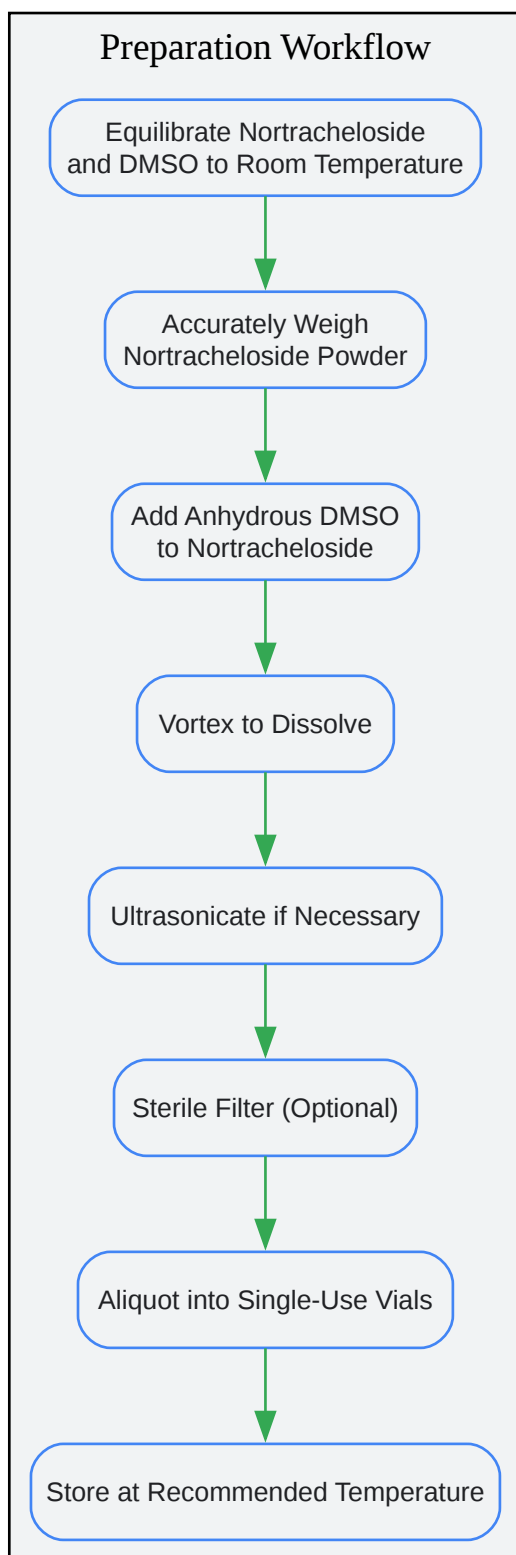
Experimental Protocols

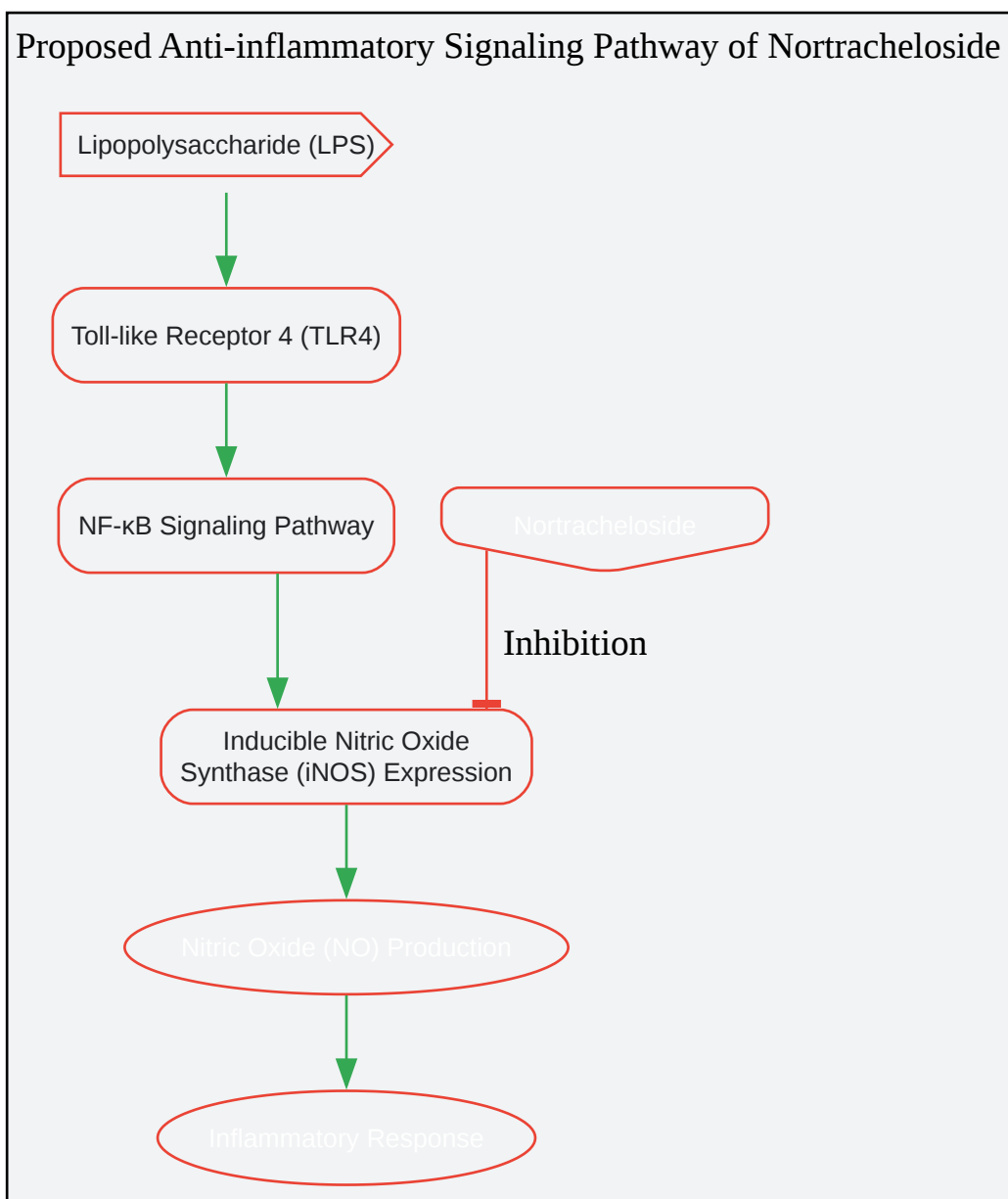
Protocol for Preparing a Nortracheloside Stock Solution in DMSO

This protocol describes the preparation of a 100 mM **Nortracheloside** stock solution in DMSO. Adjustments can be made based on the desired final concentration.

- **Equilibration:** Allow the **Nortracheloside** powder and anhydrous DMSO to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Accurately weigh the desired amount of **Nortracheloside** powder using an analytical balance in a sterile environment. For 1 mL of a 100 mM solution, weigh 53.65 mg of **Nortracheloside** (Molecular Weight: 536.53 g/mol)^{[1][3][7]}.
- **Dissolution:** Add the weighed **Nortracheloside** powder to a sterile vial. Using a calibrated pipette, add the appropriate volume of anhydrous DMSO. For a 100 mM solution, add 1 mL of DMSO for every 53.65 mg of **Nortracheloside**.
- **Mixing:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution.

- **Sonication (if necessary):** If the compound does not fully dissolve with vortexing, place the vial in an ultrasonic bath for 5-10 minutes at room temperature.^[3] Visually inspect the solution to ensure complete dissolution and absence of particulates. It is recommended to use newly opened DMSO as its hygroscopic nature can impact solubility.^[3]
- **Sterilization (Optional):** If required for cell culture experiments, the prepared stock solution can be sterilized by passing it through a 0.22 μm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber glass vials or polypropylene tubes to minimize freeze-thaw cycles. Store the aliquots at the appropriate temperature as outlined in the stability data below.





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- To cite this document: BenchChem. [Application Note: Preparation and Stability of Nortracheloside Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b591393#nortracheloside-solution-preparation-and-stability-in-dmsol]

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